

Analytical methods for 4-Fluoro-3-hydroxybenzamide characterization

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Compound of Interest

Compound Name: 4-Fluoro-3-hydroxybenzamide

CAS No.: 1243381-28-3

Cat. No.: B2767459

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Application Note: Analytical Characterization & Quality Control of **4-Fluoro-3-hydroxybenzamide**

Introduction & Scope

4-Fluoro-3-hydroxybenzamide is a critical pharmacophore often utilized as an intermediate in the synthesis of antiviral agents (e.g., Favipiravir analogs) and poly(ADP-ribose) polymerase (PARP) inhibitors. Its structural complexity—featuring an ionizable phenolic hydroxyl group, a neutral amide, and an electronegative fluorine atom—presents unique challenges for analytical characterization.

This application note provides a definitive protocol for the identification, purity assessment, and structural validation of **4-Fluoro-3-hydroxybenzamide**. Unlike generic benzamide workflows, this guide addresses the specific electronic effects of the fluorine-hydroxyl ortho-substitution pattern, which influences chromatographic retention and NMR coupling constants.

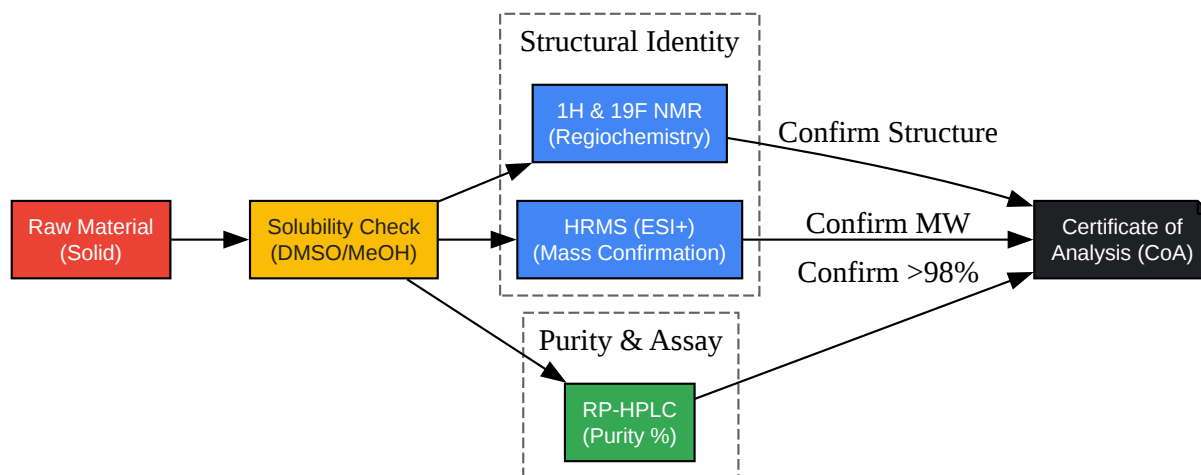
Physicochemical Profile

Understanding the molecular properties is a prerequisite for method development. The presence of the fluorine atom at the 4-position increases the acidity of the adjacent phenolic hydroxyl group compared to non-fluorinated analogs.

Property	Value / Description	Analytical Implication
Chemical Structure	<chem>C7H6FNO2</chem>	Benzamide scaffold with 3-OH, 4-F substitution. [1] [2]
Molecular Weight	155.13 g/mol	Detectable by MS (ESI).
Solubility	DMSO, Methanol, Acetonitrile	Use DMSO-d6 for NMR; MeOH/ACN for HPLC diluents.
pKa (Phenol)	~8.5 (Predicted)	Critical: Mobile phase pH must be < 6.0 to prevent peak broadening.
pKa (Amide)	Neutral	Stable in acidic mobile phases.
UV Maxima	~210 nm, ~254 nm	Primary detection wavelengths.

Workflow Visualization

The following diagram outlines the integrated analytical workflow, ensuring no critical quality attribute is overlooked.



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Figure 1: Integrated analytical workflow for the characterization of **4-Fluoro-3-hydroxybenzamide**.

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity and quantify **4-Fluoro-3-hydroxybenzamide**.

Challenge: The phenolic hydroxyl group can ionize at neutral pH, leading to peak tailing.

Solution: Use an acidic mobile phase (pH ~2.5) to keep the phenol protonated and the molecule neutral, ensuring sharp peak shape and consistent retention on C18 columns.

Instrument Parameters

- System: HPLC with PDA/UV Detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: C18 End-capped (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 μ m).
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[3][4]

- Injection Volume: 5-10 μ L.
- Detection: 254 nm (primary), 210 nm (impurity check).

Mobile Phase Composition

- Solvent A: 0.1% Formic Acid in Water (Milli-Q grade).
- Solvent B: Acetonitrile (HPLC Grade).[4]

Gradient Program

Time (min)	% Solvent A	% Solvent B	Event
0.00	95	5	Equilibration
2.00	95	5	Isocratic Hold
15.00	40	60	Linear Gradient
18.00	5	95	Wash
20.00	5	95	Hold
20.10	95	5	Re-equilibration
25.00	95	5	End

Sample Preparation

- Diluent: Water:Acetonitrile (50:50 v/v).
- Stock Solution: Weigh 10 mg of sample into a 10 mL volumetric flask. Dissolve in 2 mL DMSO, then dilute to volume with Diluent (1.0 mg/mL).
- Working Solution: Dilute Stock 1:10 with Diluent (0.1 mg/mL).
- Filtration: Filter through a 0.22 μ m PTFE filter before injection.

System Suitability Criteria:

- Tailing Factor: < 1.5 (Critical for phenolic compounds).

- Theoretical Plates: > 5000.[5]
- Retention Time: Expect elution between 6–9 minutes depending on column dead volume.

Protocol 2: Structural Identification (NMR Spectroscopy)

Objective: To confirm the regiochemistry of the fluorine and hydroxyl groups. Challenge: ^{19}F - ^1H coupling splits aromatic signals, complicating the spectrum. Solution: Use ^{19}F -NMR in conjunction with ^1H -NMR.

^1H -NMR Parameters (400 MHz or higher)

- Solvent: DMSO- d_6 (Chloroform- d is not recommended due to poor solubility and broad amide peaks).
- Internal Standard: TMS (0.00 ppm).

Expected Signals & Assignment:

- Amide Protons ($-\text{CONH}_2$): Two broad singlets (or one very broad hump) between δ 7.0 – 8.0 ppm. These protons are non-equivalent due to restricted rotation around the C-N bond.
- Phenolic Proton ($-\text{OH}$): A broad singlet, typically downfield at δ 9.5 – 10.5 ppm. This peak is exchangeable with D_2O .
- Aromatic Protons (3H):
 - H-2 (Ortho to amide, meta to F): Doublet or doublet of doublets (coupling with H-6 and F).
 - H-6 (Ortho to amide, para to F): Multiplet.
 - H-5 (Meta to amide, ortho to F): This signal will show large ^1H - ^{19}F coupling (typically $J \sim 8\text{--}10$ Hz), appearing as a pseudo-triplet or complex multiplet.

^{19}F -NMR Parameters

- Reference: Trichlorofluoromethane (CFCl_3) or Hexafluorobenzene.

- Expected Shift: A single distinct peak around -110 to -130 ppm (typical for fluorophenols).
- Significance: The presence of a single fluorine peak confirms no difluoro- impurities (common in fluorination reactions).

Protocol 3: Mass Spectrometry (LC-MS)

Objective: Confirmation of Molecular Weight and impurity profiling.

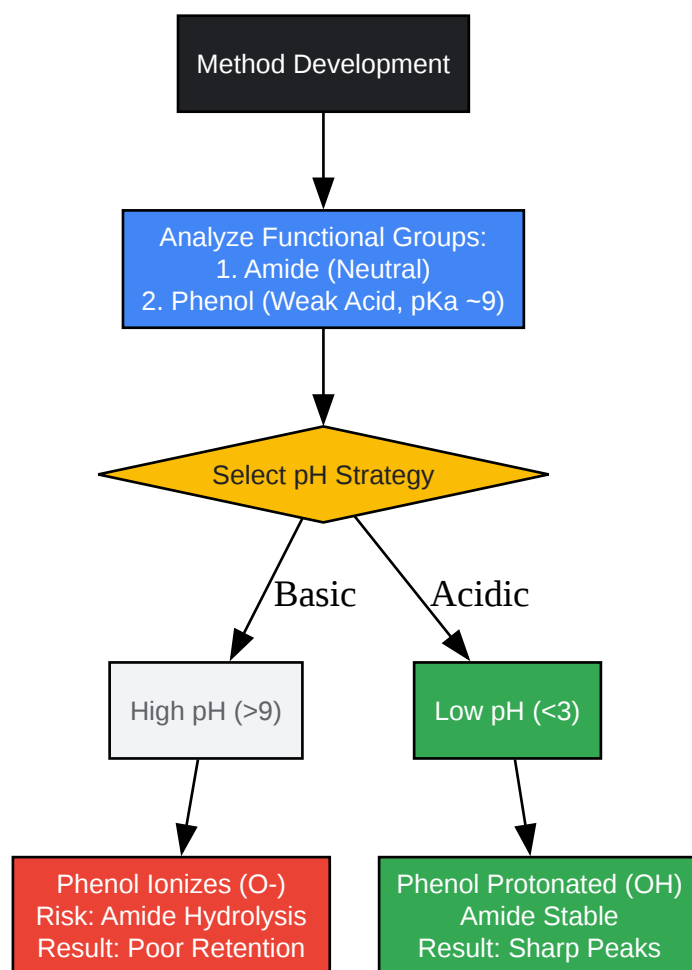
- Ionization Mode: Electrospray Ionization (ESI).
 - Positive Mode (ESI+): Favored for the amide. Look for $[M+H]^+ = 156.13$ m/z.
 - Negative Mode (ESI-): Favored for the phenol. Look for $[M-H]^- = 154.12$ m/z.
- Fragmentor Voltage: 70-100 V.
- Scan Range: 50 – 500 m/z.

Common Impurities to Monitor:

- 4-Fluoro-3-hydroxybenzoic acid: Result of amide hydrolysis. Detectable by $[M-H]^- = 155.01$ m/z (1 Da difference from amide in negative mode, different retention time).
- Defluorinated analogs: 3-hydroxybenzamide ($[M+H]^+ = 138.14$).

Method Development Logic

The following diagram illustrates the decision matrix used to select the acidic mobile phase, ensuring scientific integrity in the method design.



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Figure 2: Rationale for selecting acidic mobile phase conditions for fluorohydroxybenzamides.

References

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Note: As **4-Fluoro-3-hydroxybenzamide** is a specialized research chemical, specific pharmacopeial monographs may not exist. The protocols above are derived from "First Principles" of analytical chemistry applied to its functional groups.

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Sources

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